

Technical Guide: Mass Spectrometry

Characterization of 4-Methoxy-beta-nitrostyrene

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Compound of Interest

Compound Name: 4-Methoxy-beta-nitrostyrene

CAS No.: 5576-97-6

Cat. No.: B3416047

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Executive Summary

4-Methoxy-beta-nitrostyrene (CAS: 3179-10-0), also known as trans-4-methoxy- β -nitrostyrene, is a critical intermediate in the synthesis of the methoxylated phenethylamine class of compounds.^{[1][2]} In forensic and pharmaceutical contexts, it serves as the direct precursor to para-methoxyamphetamine (PMA), a controlled substance with high toxicity.

This guide provides a definitive technical framework for the detection and characterization of **4-methoxy-beta-nitrostyrene** using Mass Spectrometry (MS). It focuses on Electron Ionization (EI) patterns typical of Gas Chromatography (GC-MS) and Electrospray Ionization (ESI) for Liquid Chromatography (LC-MS), offering self-validating protocols for researchers and forensic analysts.

Part 1: Chemical Identity & Physicochemical Basis

Before MS analysis, the analyst must understand the molecule's stability and ionization potential. Unlike its amine derivatives, the nitrostyrene moiety is thermally stable enough for direct GC analysis without derivatization, yet it possesses unique fragmentation liabilities due to the nitro-alkene conjugation.

Property	Value	Notes
Formula		Nitrogen Rule applies (odd mass = odd nitrogens).
Molecular Weight	179.17 g/mol	Monoisotopic Mass: 179.058
Structure	Aromatic ring with a methoxy group (-position) and a nitro-vinyl tail.	Conjugation extends from the methoxy oxygen to the nitro group.
Key Lability	Nitro-Nitrite Rearrangement	Under EI, the nitro group often rearranges, leading to distinctive oxygen losses.

Part 2: GC-MS Analysis (Electron Ionization)

GC-MS is the "Gold Standard" for identifying this compound due to the rich structural information provided by 70 eV Electron Ionization.

The Mass Spectrum Profile

The EI spectrum of **4-methoxy-beta-nitrostyrene** is characterized by a distinct molecular ion and a fragmentation pattern dominated by the instability of the nitro group.

Diagnostic Ion Table

m/z (Mass-to-Charge)	Relative Abundance	Fragment Identity	Mechanistic Origin
179	High (50-80%)		Molecular Ion. Stable due to extensive conjugation.
149	Moderate		Loss of formaldehyde from the methoxy group (Quinoid formation).
133	High		Direct cleavage of the C-N bond.
132	Base Peak (100%)		McLafferty-like rearrangement involving the -hydrogen.
117	Moderate	$[148 - \text{OMe}]^+ \text{ } ^\circ$	Further degradation of the aromatic core.
77	Low		Phenyl cation (typical aromatic signature).

Fragmentation Logic & Causality

The transition from m/z 179 to 132 is the most critical diagnostic feature. It distinguishes this compound from potential isomers that lack the specific

-hydrogen geometry required for the elimination of nitrous acid (

).

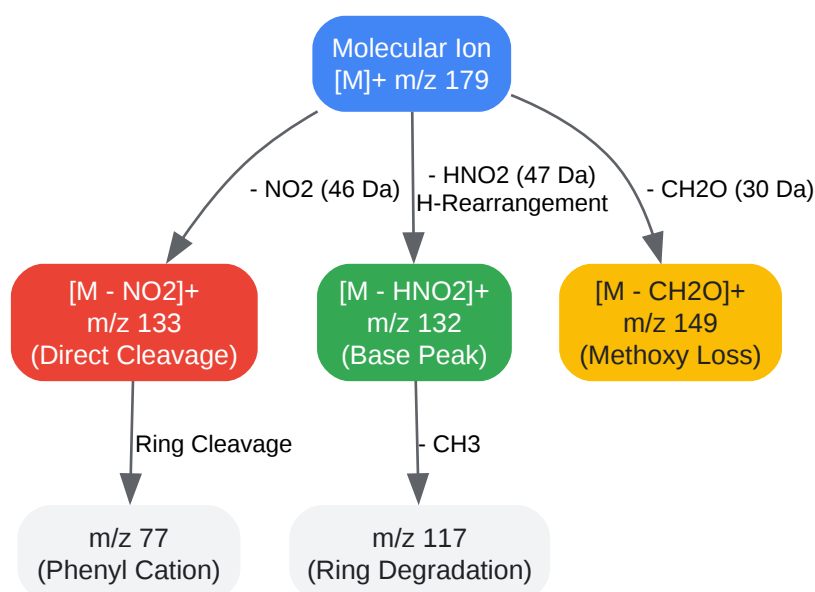
Mechanism:

- Ionization: The electron beam ejects an electron from the -system.

- Rearrangement: The oxygen of the nitro group abstracts the vinylic hydrogen (or ortho-ring hydrogen in some conformers), leading to the neutral loss of (47 Da).
- Result: A highly stabilized radical cation at m/z 132, often forming a substituted alkyne or allene structure.

Visualization of Fragmentation Pathways

The following diagram illustrates the primary decay channels validated for beta-nitrostyrenes.



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Caption: EI-MS Fragmentation pathway of **4-Methoxy-beta-nitrostyrene** showing the dominant loss of HNO_2 .

Part 3: LC-MS/MS Considerations

While GC-MS is preferred for library matching, LC-MS (Triple Quadrupole or Q-TOF) is superior for trace analysis in biological matrices (blood/urine) where thermal degradation must be avoided.

- Ionization Mode: Electrospray Ionization (ESI) in Positive Mode.

- Precursor Ion:

- Adducts: Sodium adducts

are common if mobile phase buffers are not optimized.

MRM Transitions (Multiple Reaction Monitoring): For quantitative methods, use the following transitions:

- Quantifier:

(Loss of

equivalent/Nitro group).

- Qualifier:

(Loss of Methoxy/Formaldehyde).

Part 4: Experimental Protocols

Sample Preparation (Standard Solution)

Objective: Create a stable, artifact-free solution for injection.

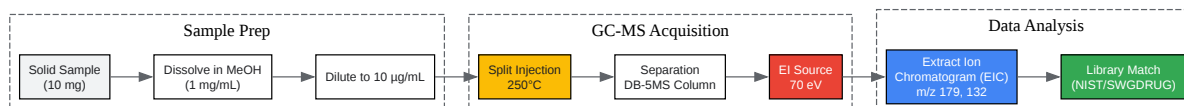
- Weighing: Accurately weigh 10 mg of **4-Methoxy-beta-nitrostyrene** reference standard.
- Dissolution: Dissolve in 10 mL of HPLC-grade Methanol or Ethyl Acetate (Concentration: 1 mg/mL).
 - Note: Avoid chlorinated solvents (like chloroform) for long-term storage as they can induce photolytic degradation of nitrostyrenes.
- Filtration: Filter through a 0.22 µm PTFE syringe filter to remove particulates.
- Working Standard: Dilute 1:100 to achieve 10 µg/mL for GC-MS full scan analysis.

GC-MS Instrument Parameters

This protocol is designed for an Agilent 7890/5977 or equivalent single quadrupole system.

Parameter	Setting	Rationale
Inlet Temp	250°C	High enough to volatilize, low enough to prevent thermal pyrolysis of the nitro group.
Injection Mode	Split (10:1)	Prevents column overload and improves peak shape.
Column	DB-5MS or HP-5MS (30m x 0.25mm x 0.25µm)	Standard non-polar phase separates nitrostyrenes from amine impurities.
Carrier Gas	Helium @ 1.0 mL/min	Constant flow mode.
Oven Program	80°C (1 min)	Rapid ramp preserves peak symmetry for semi-volatiles.
	20°C/min	
	280°C (3 min)	
Transfer Line	280°C	Prevents condensation before the source.
Source Temp	230°C	Standard EI source temperature.
Scan Range	m/z 40 - 450	Captures low mass fragments (NO+) and potential high mass contaminants.

Analytical Workflow Diagram



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Caption: Step-by-step workflow from solid sample to confirmed MS identification.

Part 5: Data Interpretation & Quality Control

Artifacts and False Positives

- Thermal Degradation: If the inlet temperature exceeds 280°C, the ratio of m/z 132 to m/z 179 may increase artificially due to thermal elimination of

inside the injector port rather than the ion source.
- Differentiation: Distinguish from 4-methoxyamphetamine (PMA).
 - PMA MW = 165.
 - PMA Base Peak = m/z 44 (Alpha-cleavage of amine).
 - **4-Methoxy-beta-nitrostyrene** MW = 179.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Result: These are easily resolved by Molecular Weight and the Nitrogen Rule (PMA is odd MW, Nitrostyrene is odd MW). Wait—correction:
 - PMA (

) MW = 165 (Odd).
 - Nitrostyrene (

) MW = 179 (Odd).[\[1\]](#)
 - Correction: Both have odd MWs. The distinction lies in the fragmentation: PMA has a dominant m/z 44; Nitrostyrene has dominant m/z 132.

Acceptance Criteria

For a positive identification in a regulated environment (e.g., ISO 17025):

- Retention Time: Must match reference standard within $\pm 2\%$.

- Ion Ratios: The abundance of m/z 132 relative to m/z 179 should be consistent with the reference spectrum (typically 132 is the base peak, 179 is ~60-80%).
- S/N Ratio: The molecular ion (179) must have a Signal-to-Noise ratio > 3:1.

References

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- SWGDRUG. Scientific Working Group for the Analysis of Seized Drugs - Mass Spectral Library. (Searchable via various forensic software platforms).[6] Available at: [\[Link\]](#)
- PubChem. **trans-4-Methoxy-beta-nitrostyrene** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

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